

# ML224 stability and long-term storage conditions

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## Compound of Interest

Compound Name: ML224

Cat. No.: B609128

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## ML224 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and long-term storage of **ML224**, a selective TSH receptor (TSHR) antagonist. It also includes troubleshooting guides and frequently asked questions in a user-friendly format to assist with experimental workflows.

## Frequently Asked Questions (FAQs)

1. What is **ML224** and what is its primary mechanism of action?

**ML224** is a small molecule antagonist of the Thyroid Stimulating Hormone Receptor (TSHR). Its primary mechanism of action is to block the signaling cascade initiated by the binding of Thyroid Stimulating Hormone (TSH) to its receptor. This inhibition prevents the downstream activation of pathways responsible for thyroid hormone production.

2. What are the recommended long-term storage conditions for solid **ML224**?

Solid **ML224** is stable for extended periods when stored under appropriate conditions. For optimal long-term stability, it is recommended to store the compound as a powder at -20°C. One supplier suggests a shelf-life of up to 3 years at this temperature. For short-term storage, 0°C is also acceptable.

3. How should I prepare and store **ML224** stock solutions?

It is highly recommended to prepare fresh solutions of **ML224** for experiments, as solutions have been reported to be unstable. If storage of a stock solution is necessary, it should be prepared in a suitable solvent such as DMSO. To avoid repeated freeze-thaw cycles, which can lead to degradation, it is best practice to aliquot the stock solution into single-use volumes.

Recommended Storage for Stock Solutions:

- -80°C: Use within 6 months.
- -20°C: Use within 1 month.

4. What is the solubility of **ML224**?

**ML224** is soluble in Dimethyl Sulfoxide (DMSO) at a concentration of at least 17.05 mg/mL.

## Stability and Storage Data

The following table summarizes the recommended storage conditions for **ML224**. Quantitative data from long-term stability studies under various conditions are not readily available in the public domain. Researchers are advised to perform their own stability assessments for their specific experimental conditions.

Form	Storage Temperature	Recommended Duration	Notes
Solid (Powder)	-20°		

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